

4-Nitrophthalic acid molecular weight and formula

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Compound of Interest

Compound Name: 4-Nitrophthalic acid

Cat. No.: B020862

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In-Depth Technical Guide: 4-Nitrophthalic Acid

This guide provides a detailed overview of the fundamental physicochemical properties of **4-Nitrophthalic acid**, tailored for researchers, scientists, and professionals in the field of drug development.

Core Physicochemical Data

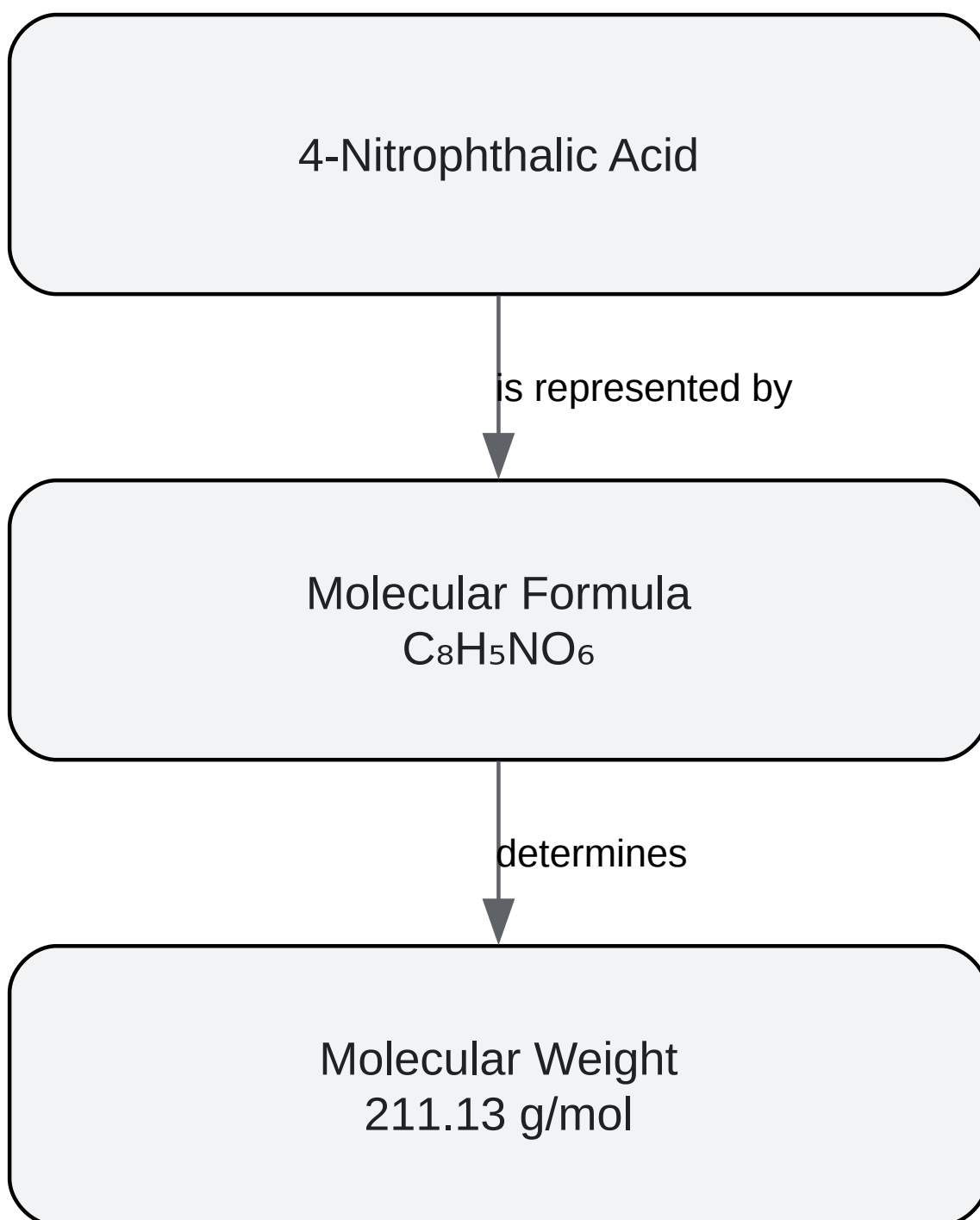
The molecular formula and molecular weight are critical parameters in chemical synthesis and analysis. A comprehensive summary of these properties for **4-Nitrophthalic acid** is presented below.

Parameter	Value	References
Molecular Formula	C8H5NO6	[1][2]
Linear Formula	O2NC6H3(CO2H)2	
Alternate Formula	C6H3NO2(COOH)2	[3]
Molecular Weight	211.13 g/mol	[1][2]
Alternate Molecular Weight	211 g/mol	[3]

This data is foundational for stoichiometric calculations in reaction chemistry and for the characterization of materials in drug discovery and development pipelines.

Logical Relationship of Chemical Properties

The relationship between the common name, molecular formula, and molecular weight of a chemical compound is a fundamental concept in chemistry. The following diagram illustrates this logical connection for **4-Nitrophthalic acid**.



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Chemical Identity of **4-Nitrophthalic Acid**.

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References

- 1. 4-Nitrophthalic acid(610-27-5)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 2. 610-27-5 CAS | 4-NITROPHthalic ACID | Acids-Organic | Article No. 05028 [lobachemie.com]
- 3. 4-nitrophthalic acid,4-nitrophthalic acid exporter,manufacturer,India [specialitychemicalmanufacturers.com]
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